

benzyl 2-oxoacetate synthetic precursor

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Compound Focus: Benzyl 2-oxoacetate

CAS No.: 52709-42-9

Cat. No.: S1910668

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Basic Chemical Data

The table below summarizes the core identifier and property information for **benzyl 2-oxoacetate** from chemical supplier catalogs.

Property Type	Information
CAS Number	52709-42-9 [1] [2] [3]
Molecular Formula	C ₉ H ₈ O ₃ [1] [2] [3]
Molecular Weight	164.16 g/mol [1] [2] [3]
SMILES	<chem>O=C(OCC1=CC=CC=C1)C=O</chem> [2] [3]
Synonyms	Benzyl glyoxylate [4], Benzyl 2-oxoacetate [3]
Purity	>98% [3] (Other sources list the compound without a specified purity [1] [2])
Storage	Inert atmosphere, 2-8°C [2]

Safety and Handling Information

Suppliers classify this compound with specific hazard and precautionary statements to guide safe handling [2].

Category	Information
GHS Signal Word	Warning [2]
Hazard Statements (GHS)	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [2]
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing) [2]

Information Context and Limitations

The search results primarily list **benzyl 2-oxoacetate** in chemical catalogs as a building block, but lack detailed protocols or specific examples of its use in synthesizing complex molecules [1] [2] [3]. One relevant study was found on the **microbial production of benzyl acetate** [5], which illustrates a related metabolic engineering context.



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The diagram above shows how **benzyl 2-oxoacetate's** related compound, benzyl acetate, can be synthesized from glucose in engineered *E. coli*. This demonstrates the application of specialized enzymes like **carboxylic acid reductase (CAR)** and **alcohol acetyltransferase (ATF1)** for precise biochemical synthesis [5].

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References

1. 52709-42-9|Benzyl 2-oxoacetate [ambeed.com]
2. 52709-42-9|Benzyl 2-oxoacetate [bldpharm.com]
3. 52709-42-9 | benzyl 2-oxoacetate [anaxlab.com]
4. Benzyl glyoxylate | C₉H₈O₃ | CID 11008258 - PubChem - NIH [pubchem.ncbi.nlm.nih.gov]
5. Metabolic engineering of Escherichia coli for high-level ...
[microbialcellfactories.biomedcentral.com]

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